

Chemical structure of 6-Chloro-1-methylbenzotriazole

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Compound of Interest

Compound Name: 6-Chloro-1-methyl-1H-benzo[d]
[1,2,3]triazole
Cat. No.: B12335701

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Technical Guide: 6-Chloro-1-methylbenzotriazole

CAS: 26198-19-6 (Generic for isomers; specific isomer requires rigorous characterization)

Formula: $C_7H_6ClN_3$ Molecular Weight: 167.60 g/mol [\[1\]](#)

Structural Elucidation & Isomerism

In drug discovery, the benzotriazole scaffold serves as a critical bioisostere for purines and indoles. However, the methylation of 5-chlorobenzotriazole is a classic problem in regioselectivity, yielding two distinct isomers: 6-chloro-1-methylbenzotriazole and 5-chloro-1-methylbenzotriazole.[\[1\]](#)

Distinguishing these isomers is non-trivial but essential, as the position of the chlorine atom relative to the N-methyl group drastically alters the electronic environment of the binding pocket in protein-ligand interactions.

The Regioisomer Challenge

The benzotriazole ring exists in tautomeric equilibrium. Direct alkylation of 5-chlorobenzotriazole typically yields a mixture (~1:1 to 2:[1]) of the 5-chloro and 6-chloro isomers due to the competing nucleophilicity of N1 and N3.

- Target Structure (6-Chloro): Chlorine is at position 6.[1] The N-methyl group is at N1.[1]
- Contaminant (5-Chloro): Chlorine is at position 5.[1][2][3] The N-methyl group is at N1.[1]

NMR Diagnostic Protocol

The most reliable method to confirm the 6-chloro structure without X-ray crystallography is 1D NOE (Nuclear Overhauser Effect) combined with ¹H-NMR splitting patterns.[1]

Feature	6-Chloro-1-methylbenzotriazole (Target)	5-Chloro-1-methylbenzotriazole (Isomer)
H7 Proton	Positioned at C7 (adjacent to N-Me).[1]	Positioned at C7 (adjacent to N-Me).[1][4][5]
NOE Signal	Strong enhancement of H7 when N-Me is irradiated.[1]	Strong enhancement of H7 when N-Me is irradiated.[1]
H7 Splitting	Doublet (J ~1.5-2.0 Hz). H7 is meta to H5.[1] It is isolated from H6 by the Cl atom.	Doublet (J ~8.5-9.0 Hz). H7 is ortho to H6.[1]
Key Distinction	NOE+ Proton is a Meta-Doublet.	NOE+ Proton is an Ortho-Doublet.

Self-Validating Logic:

- Irradiate the N-Methyl singlet (~4.2 ppm).[1]
- Identify the aromatic proton that shows NOE enhancement (this is H7).
- Analyze the splitting of that specific proton.[1]
 - If

Hz

6-Chloro.[1]

o If

Hz

5-Chloro.[1]

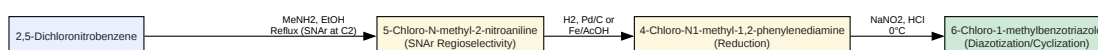
Targeted Synthesis Strategy

To avoid the yield loss and purification burden of separating isomers from direct alkylation, a regioselective de novo synthesis is recommended. This route guarantees the 6-chloro isomer by fixing the substituent positions on the benzene ring before cyclization.

Reaction Workflow

The synthesis proceeds via the nucleophilic aromatic substitution of 2,5-dichloronitrobenzene, followed by reduction and diazotization.

Figure 1: Regioselective synthesis route ensuring 6-chloro placement.



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Step-by-Step Protocol

Step 1: SNAr Displacement (Regiocontrol)

- Reagents: 2,5-Dichloronitrobenzene (1.0 eq), Methylamine (3.0 eq, 33% in EtOH).
- Conditions: Reflux in ethanol for 4-6 hours.
- Mechanism: The chlorine at position 2 (ortho to nitro) is significantly more electrophilic than the meta-chlorine due to the inductive and resonance withdrawal of the nitro group.

- Checkpoint: Monitor TLC for disappearance of starting material.^{[1][6]} The product, 5-chloro-N-methyl-2-nitroaniline, is typically an orange solid.^[1]

Step 2: Nitro Reduction

- Reagents: Iron powder (5.0 eq), Ammonium chloride (saturated aq), Ethanol/Water.
- Conditions: Reflux for 2 hours.
- Note: Pd/C hydrogenation is cleaner but may cause dechlorination if not carefully monitored.
^[1] Iron reduction is chemoselective for the nitro group.
- Product: 4-Chloro-N1-methyl-1,2-phenylenediamine.^[1]

Step 3: Diazotization & Cyclization

- Reagents: Sodium Nitrite (1.1 eq), HCl (conc.), Water.^[1]
- Conditions: 0°C to 5°C.^{[1][6]}
- Procedure: Dissolve the diamine in acidic water.^[6] Add aqueous NaNO₂ dropwise.^[6]
- Mechanism: The primary amine (NH₂) forms a diazonium salt, which is immediately attacked by the adjacent secondary amine (NH-Me) to close the triazole ring.
- Result: Since the methyl group was attached to the nitrogen para to the chlorine in the diamine (position 4 relative to N1-Me), the final cyclized structure places the chlorine at position 6.

Physicochemical Properties & Applications

Data Summary

Property	Value / Characteristic	Relevance
LogP	~2.1 (Predicted)	Moderate lipophilicity; good membrane permeability.[1]
pKa (MH+)	< 1.0	Very weak base; remains neutral at physiological pH.[1]
H-Bond Donors	0	Can act only as an H-bond acceptor (N2/N3).[1]
UV Absorption	~260 nm, ~290 nm	Useful for HPLC detection.[1]
Solubility	DMSO, DCM, MeOH	Poor water solubility; requires co-solvent for bioassays.[1]

Applications in Drug Development

- **Bioisostere for Adenine:** The 6-chloro-1-methylbenzotriazole scaffold mimics the purine core. [1] It is utilized in the design of Casein Kinase 2 (CK2) inhibitors, where the triazole nitrogens coordinate with the hinge region of the kinase ATP-binding site.
- **Metabolic Blocking:** The chlorine atom at position 6 blocks metabolic oxidation at the otherwise reactive benzene positions, extending the half-life of the pharmacophore.
- **Fragment-Based Design:** Due to its low molecular weight (<200 Da) and defined vector geometry, it is an ideal fragment for crystallographic screening.[1]

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